

Cyantraniliprole: A Powerful Tool for Interrogating Insect Neurophysiology

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Compound of Interest

Compound Name: Cyantraniliprole

Cat. No.: B1669382

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

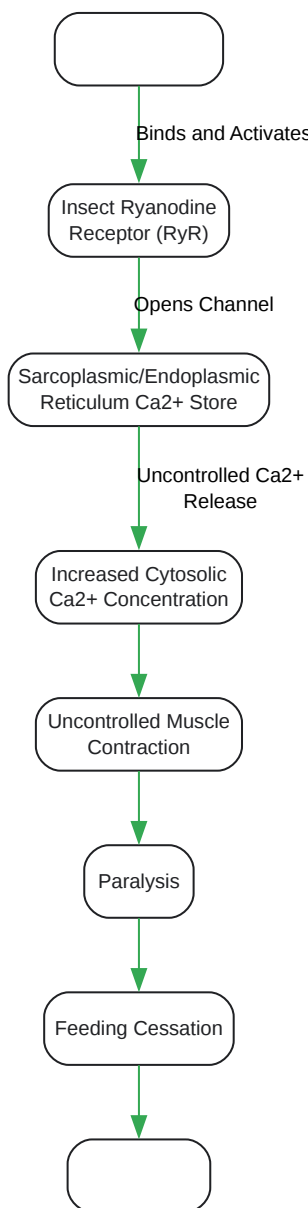
Introduction

Cyantraniliprole is a second-generation anthranilic diamide insecticide that has emerged as a valuable tool for studying insect neurophysiology.[1][2] Its high specificity for insect ryanodine receptors (RyRs) allows for the targeted investigation of calcium signaling and its downstream effects on neuronal function and behavior.[3][4] These application notes provide detailed protocols and quantitative data to facilitate the use of **Cyantraniliprole** in a research setting.

Cyantraniliprole acts as a potent activator of insect RyRs, which are intracellular calcium channels located on the sarcoplasmic and endoplasmic reticulum.[3][4] This activation leads to an uncontrolled release of calcium from internal stores, causing muscle contraction, paralysis, and ultimately, insect death.[1][3][5] The insecticide exhibits high selectivity for insect RyRs over their mammalian counterparts, making it a valuable tool for selectively studying insect-specific physiological processes.[6]

Mechanism of Action: A Visualized Pathway

Cyantraniliprole's primary mode of action involves the potentiation of RyR channel opening. This disrupts normal calcium homeostasis, leading to a cascade of downstream effects that are detrimental to the insect.



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Mechanism of **Cyantraniliprole** Action

Quantitative Data Summary

The following tables summarize key quantitative data on the effects of **Cyantraniliprole** on various insect species. This data can serve as a baseline for experimental design and data comparison.

Table 1: Lethal and Sublethal Concentrations of **Cyantraniliprole**

Insect Species	Developmental Stage	Assay Type	LC50 / EC50	Exposure Time	Reference
Spodoptera littoralis	2nd Instar Larvae	Diet Incorporation	8.17 mg/L	4 days	[2]
Agrotis ipsilon	2nd Instar Larvae	Diet Incorporation	0.33 mg/L	4 days	[2]
Bactrocera dorsalis	Adult	Diet Incorporation	3.22 µg/g	72 hours	[7]
Plutella xylostella	3rd Instar Larvae	Leaf Dip	Varies by population	48 hours	[4]

Table 2: Neurobehavioral Effects of **Cyantraniliprole**

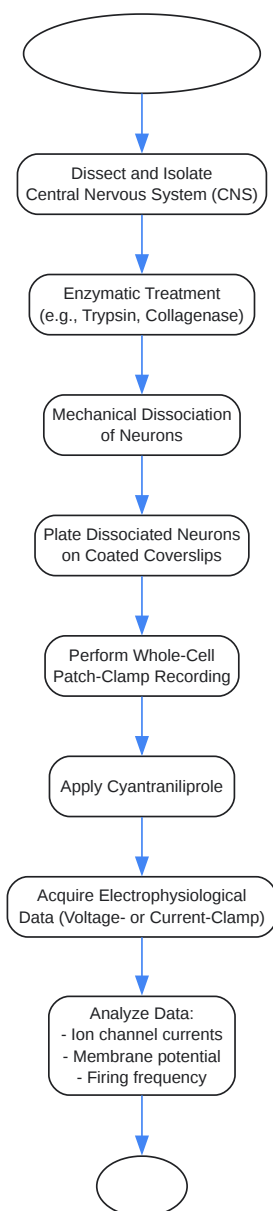
Insect Species	Behavior Assessed	Cyantraniliprole Concentration	Observed Effect	Reference
Bactrocera dorsalis	Mating Competitiveness	1.30 µg/g (sublethal)	Improved total mating times	[7]
Bactrocera dorsalis	Mating Competitiveness	3.27 µg/g (sublethal)	Significantly lower than controls	[7]
Diaphorina citri	Feeding	Not specified	Reduced feeding	[1]
Various Lepidoptera	Feeding	Not specified	Rapid feeding cessation	[1]

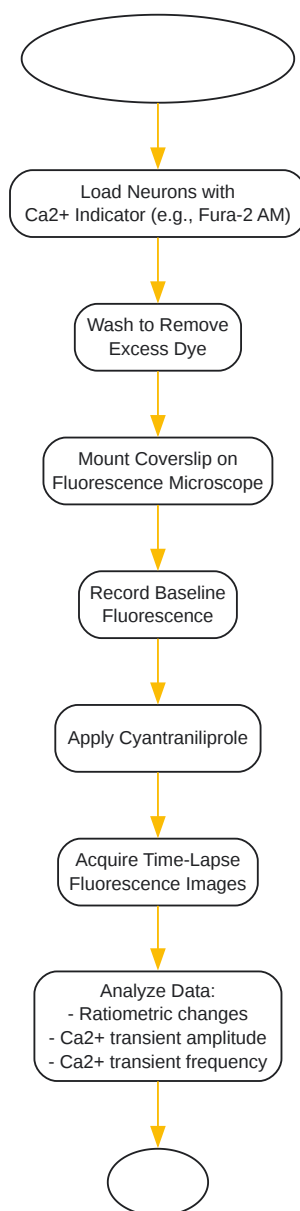
Experimental Protocols

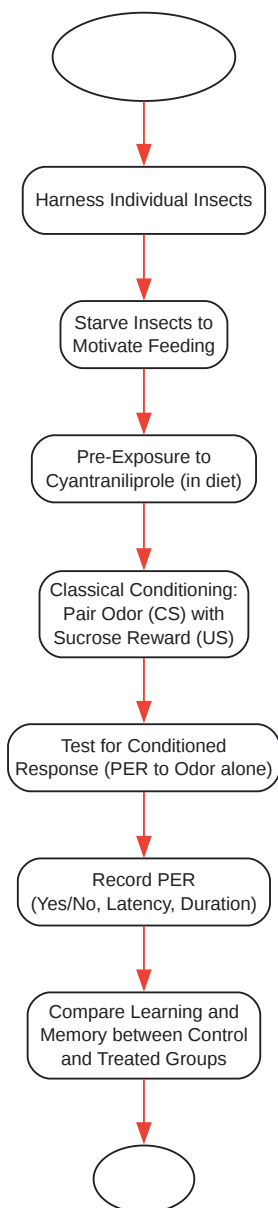
The following are detailed protocols for key experiments used to study the neurophysiological effects of **Cyantraniliprole**.

Whole-Cell Patch-Clamp Electrophysiology of Insect Neurons

This protocol allows for the direct measurement of ion channel activity and membrane potential in individual insect neurons.







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